

Boc-Gly-Gly-Phe-Gly-OH molecular weight and formula

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Compound of Interest

Compound Name: **Boc-Gly-Gly-Phe-Gly-OH**

Cat. No.: **B550079**

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In-depth Technical Guide: Boc-Gly-Gly-Phe-Gly-OH

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on the peptide **Boc-Gly-Gly-Phe-Gly-OH**, a compound of interest in various research and development applications, particularly as a protease-cleavable linker in the synthesis of antibody-drug conjugates (ADCs).[\[1\]](#)[\[2\]](#)

Molecular Data

The fundamental properties of **Boc-Gly-Gly-Phe-Gly-OH** are summarized below. This tetrapeptide is protected by a tert-Butyloxycarbonyl (Boc) group, which can be removed under acidic conditions.[\[1\]](#)

Property	Value
Chemical Formula	$C_{20}H_{28}N_4O_7$ [1] [3] [4]
Molecular Weight	436.5 g/mol [1] [3]
Alternate Molecular Weight	436.46 g/mol [4]
CAS Number	187794-49-6 [1] [3]

As the query pertains to the intrinsic molecular properties of a specific chemical compound, detailed experimental protocols for its use or diagrams of signaling pathways are not applicable. The utility of **Boc-Gly-Gly-Phe-Gly-OH** is realized in its application within larger experimental contexts, such as the development of ADCs, where it serves as a linker.[\[1\]](#)[\[2\]](#) The specific experimental workflows and signaling pathways would be dependent on the broader research or therapeutic system in which this peptide is employed.

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References

- 1. Boc-Gly-Gly-Phe-Gly-OH, ADC linker, 187794-49-6 | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Boc-Gly-Gly-Phe-Gly-OH | AxisPharm [axispharm.com]
- 4. Boc-Gly-Gly-Phe-Gly-OH | 187794-49-6 | FB111272 [biosynth.com]
- To cite this document: BenchChem. [Boc-Gly-Gly-Phe-Gly-OH molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b550079#boc-gly-gly-phe-gly-oh-molecular-weight-and-formula>

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